

"Pyridinium, 4-(methoxycarbonyl)-1-methyl-" molecular weight and formula

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Compound of Interest

Compound Name: *Pyridinium, 4-
(methoxycarbonyl)-1-methyl-*

Cat. No.: *B188537*

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Technical Guide: Pyridinium, 4-(methoxycarbonyl)-1-methyl-

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and synthesis of **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**, a pyridinium salt of interest in chemical research. Due to a lack of available data in the public domain, this guide does not contain information on biological signaling pathways or extensive quantitative biological data.

Chemical Identity and Properties

Pyridinium, 4-(methoxycarbonyl)-1-methyl-, is commonly available as an iodide salt. The addition of the methyl group to the nitrogen atom of the pyridine ring results in a positively charged pyridinium cation, which is balanced by a negatively charged counter-ion, in this case, iodide.

Table 1: Chemical Data for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** iodide

Identifier	Value	Source
Molecular Formula	C8H10INO2	[1]
Molecular Weight	279.07 g/mol	[1]
CAS Number	7630-02-6	[1]
Canonical SMILES	<chem>C[N+]1=CC=C(C=C1)C(=O)O</chem> <chem>C.[I-]</chem>	[1]
InChI	InChI=1S/C8H10NO2.HI/c1-9-5-3-7(4-6-9)8(10)11-2;/h3-6H,1-2H3;1H/q+1;/p-1	[1]

Experimental Protocols

Synthesis of Pyridinium, 4-(methoxycarbonyl)-1-methyl-iodide

A straightforward and high-yield synthesis method for this compound has been reported. The protocol involves the quaternization of methyl isonicotinate with methyl iodide.

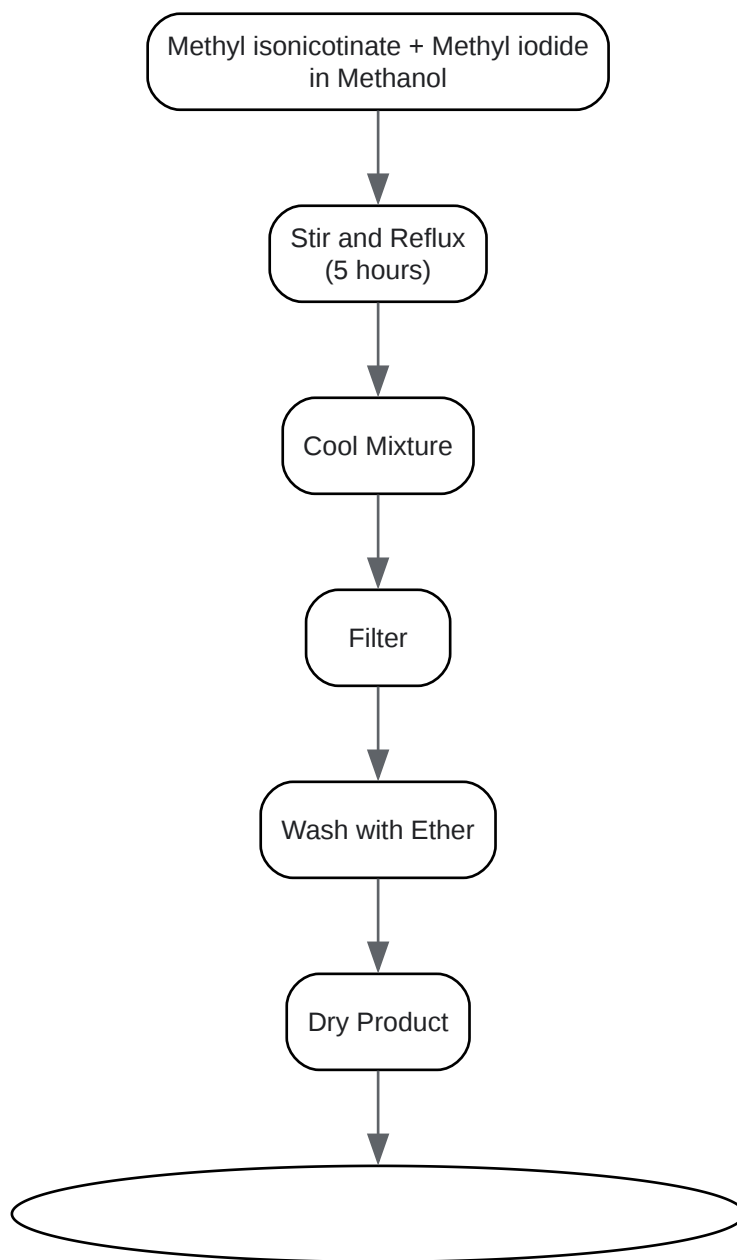
Experimental Procedure:

- Combine 700 g of methyl isonicotinate and 1.4 kg of methyl iodide in 2.0 liters of methanol.
- Stir the resulting solution and reflux for 5 hours.
- After the reflux period, cool the mixture.
- Filter the cooled mixture to collect the solid product.
- Wash the collected product with ether.
- Dry the product to obtain **Pyridinium, 4-(methoxycarbonyl)-1-methyl-iodide**.

This protocol has been reported to yield 1.385 kg of the final product, which corresponds to a 97.2% yield[\[1\]](#).

Visualizations

Experimental Workflow: Synthesis of Pyridinium, 4-(methoxycarbonyl)-1-methyl- iodide



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Caption: Synthesis workflow for **Pyridinium, 4-(methoxycarbonyl)-1-methyl- iodide**.

Signaling Pathways and Biological Activity

As of the date of this guide, there is no significant information available in peer-reviewed literature or public databases regarding the specific biological activity or associated signaling pathways of **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**. Further research is required to elucidate any potential pharmacological effects of this compound.

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References

- 1. prepchem.com [prepchem.com]
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